

Application Notes and Protocols for Cyclization Reactions Involving Silylalkynes

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Compound of Interest

Compound Name: *5-Triethylsilylpent-4-yn-1-ol*

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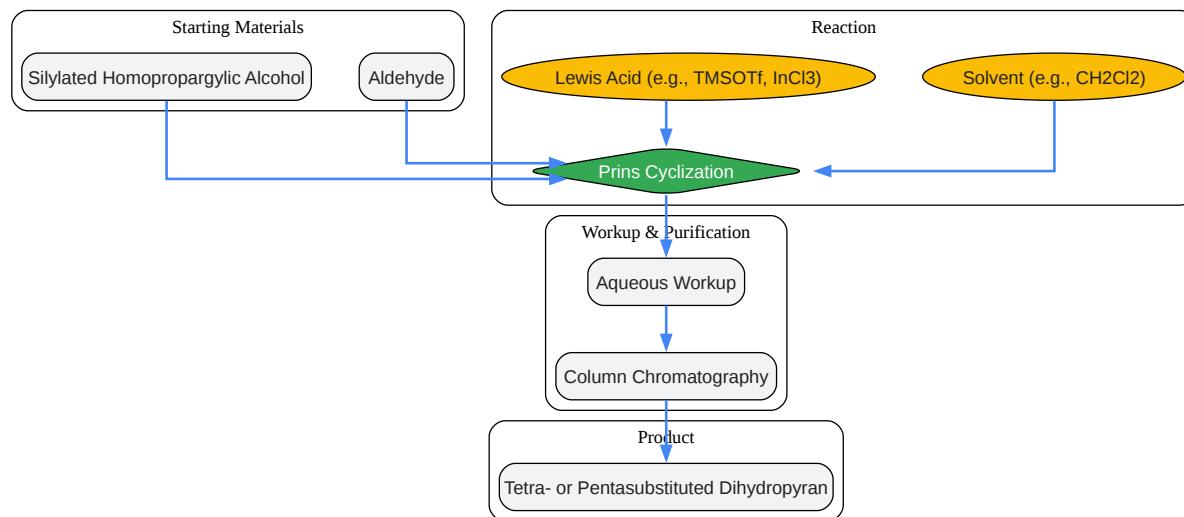
For Researchers, Scientists, and Drug Development Professionals

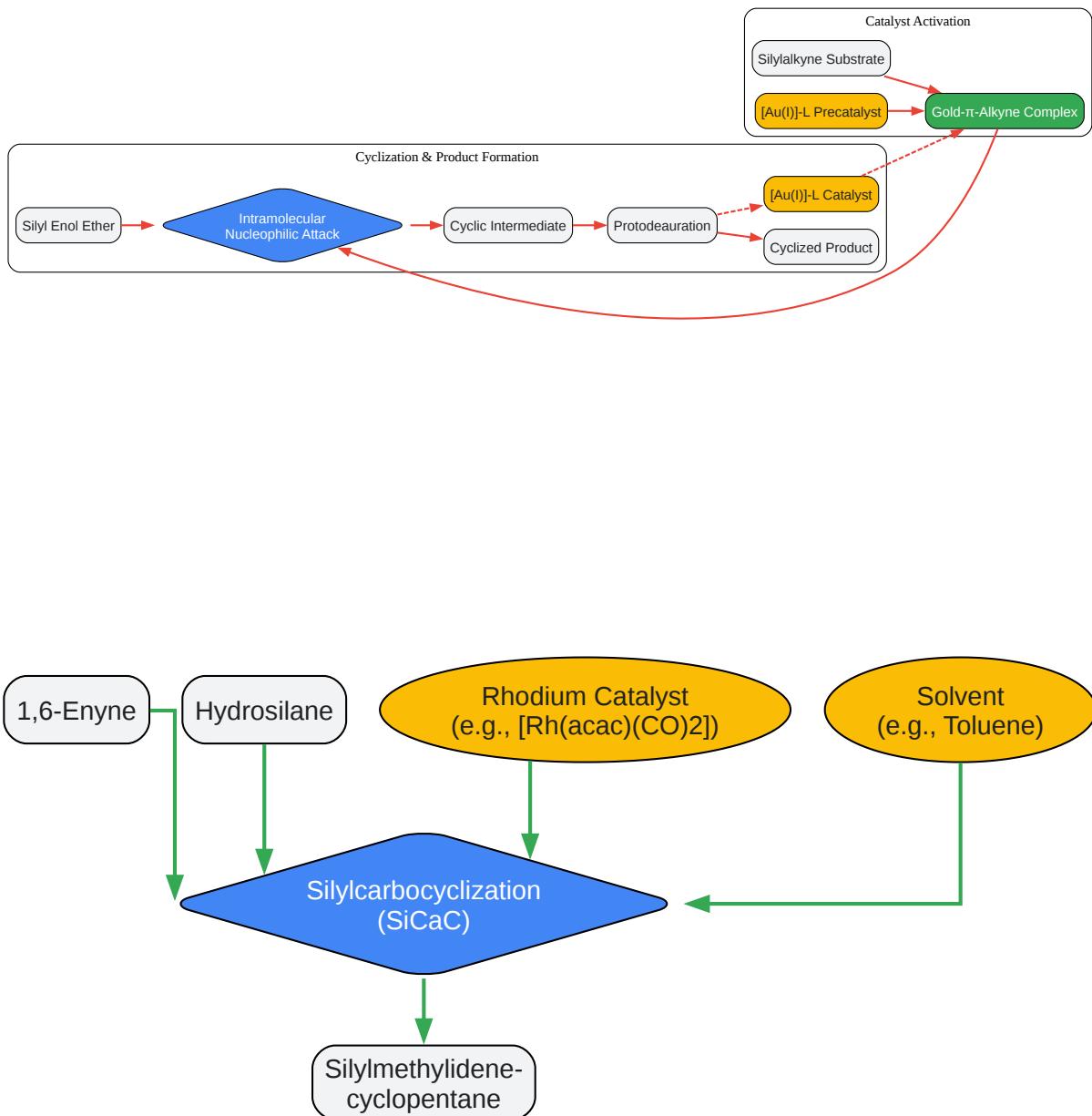
These application notes provide a detailed overview of synthetically valuable cyclization reactions involving silylalkynes. The protocols and data presented are intended to serve as a practical guide for chemists in academic and industrial research, particularly those engaged in the synthesis of complex organic molecules and drug discovery. Silylalkynes are versatile building blocks that offer unique reactivity and selectivity in the construction of carbocyclic and heterocyclic scaffolds. The silyl group can act as a removable protecting group, a regiochemical control element, and a stabilizer for reactive intermediates.

Silyl-Prins Cyclization for the Synthesis of Dihydropyrans

The Prins cyclization, the acid-catalyzed reaction of a homoallylic alcohol with an aldehyde, is a powerful tool for the synthesis of tetrahydropyran rings. The use of silyl-substituted alkynes as precursors to the requisite homoallylic alcohols offers excellent control over the reaction's stereochemical outcome.

General Workflow for Silyl-Prins Cyclization





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